

# Commercial suppliers and availability of Protionamide-d7

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## Compound of Interest

Compound Name: Protionamide-d7

Cat. No.: B15556855

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## Protionamide-d7: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the commercial availability, and technical applications of **Protionamide-d7**, a deuterated analog of the anti-tuberculosis agent Protionamide. This guide includes a summary of commercial suppliers, key quantitative data, a detailed experimental protocol for its use as an internal standard, and a visual representation of the parent drug's mechanism of action.

## Commercial Availability and Suppliers

**Protionamide-d7** is available from several specialized chemical suppliers. The following table summarizes the known commercial sources and provides key product specifications. Researchers are advised to contact the suppliers directly for the most current pricing and availability information.

Supplier	Product Name	Catalog Number	Purity	Molecular Formula	Molecular Weight (g/mol)	Notes
LGC Standards	Protionamide-d7	TRC-P839103	>95% (HPLC)[1]	C <sub>9</sub> H <sub>5</sub> D <sub>7</sub> N <sub>2</sub> S	187.31[1]	Formerly available through Toronto Research Chemicals (TRC).
MedchemExpress	Protionamide-d7	HY-B0306S1	In-stock	-	-	While listed as in-stock, detailed specifications for the d7 version are not readily available on their website; confirmation with the supplier is recommended.
Cayman Chemical	Prothionamide-d7	-	-	-	-	Listed as a product offering, but specific product details for the d7 version are not available

on their  
website.

## Physicochemical Properties

**Protionamide-d7** shares the same core structure as Protionamide, with the seven hydrogen atoms on the propyl group replaced by deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantification of Protionamide in biological matrices.

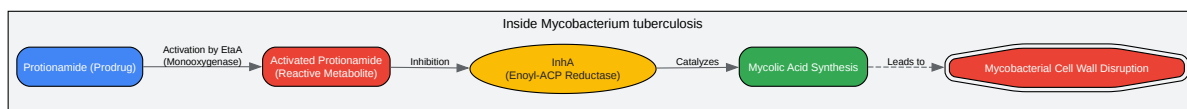
Table of Physicochemical Properties:

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>5</sub> D <sub>7</sub> N <sub>2</sub> S	[1]
Molecular Weight	187.31 g/mol	[1]
Chemical Structure	See Figure 1	
Purity	>95% (HPLC)	[1]

Figure 1: Chemical Structure of **Protionamide-d7** (A 2D chemical structure diagram of **Protionamide-d7** would be placed here)

## Mechanism of Action of Protionamide

Protionamide is a second-line anti-tuberculosis drug that acts as a prodrug. Its mechanism of action involves intracellular activation by a mycobacterial enzyme, leading to the inhibition of mycolic acid synthesis, an essential component of the mycobacterial cell wall.



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Protionamide's mechanism of action within Mycobacterium tuberculosis.

## Experimental Protocols: Quantification of Protionamide in Plasma using LC-MS/MS with Protionamide-d7 as an Internal Standard

The following protocol is a representative example of how **Protionamide-d7** is used as an internal standard for the quantification of Protionamide in plasma samples by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This method is crucial for pharmacokinetic and therapeutic drug monitoring studies. While a specific, detailed protocol for **Protionamide-d7** was not found in the search results, the following is a composite protocol based on similar assays for Protionamide and the general use of deuterated internal standards.

### Materials and Reagents

- Protionamide (analytical standard)
- **Protionamide-d7** (internal standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Ultrapure water
- Human plasma (drug-free)

### Preparation of Stock and Working Solutions

- Protionamide Stock Solution (1 mg/mL): Accurately weigh and dissolve Protionamide in methanol.

- **Protionamide-d7** Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve **Protionamide-d7** in methanol.
- Working Solutions: Prepare serial dilutions of the Protionamide stock solution in 50:50 (v/v) acetonitrile:water to create calibration standards and quality control (QC) samples.
- Internal Standard Working Solution (e.g., 100 ng/mL): Dilute the **Protionamide-d7** stock solution in acetonitrile.

## Sample Preparation (Protein Precipitation)

- To 100 µL of plasma sample (calibrator, QC, or unknown), add 200 µL of the internal standard working solution in acetonitrile.
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried extract in 100 µL of the mobile phase.
- Inject a portion of the reconstituted sample into the LC-MS/MS system.

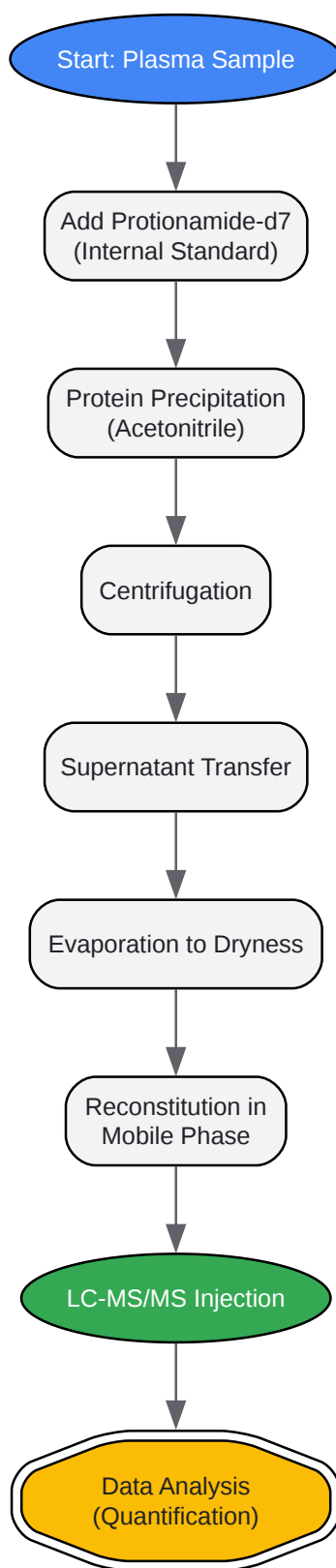
## LC-MS/MS Conditions

- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 1.8 µm).
  - Mobile Phase A: 0.1% Formic acid in water.
  - Mobile Phase B: 0.1% Formic acid in acetonitrile.
  - Gradient Elution: A suitable gradient to separate Protionamide from endogenous plasma components.
  - Flow Rate: 0.3 mL/min.

- Column Temperature: 40°C.
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray Ionization (ESI), positive mode.
  - Multiple Reaction Monitoring (MRM) Transitions:
    - Protionamide: Precursor ion (Q1) m/z → Product ion (Q3) m/z (specific masses to be determined by infusion of the standard).
    - **Protionamide-d7**: Precursor ion (Q1) m/z → Product ion (Q3) m/z (specific masses to be determined by infusion of the standard).
  - Instrument Parameters: Optimize parameters such as declustering potential, collision energy, and cell exit potential for maximum signal intensity.

## Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Protionamide to **Protionamide-d7** against the nominal concentration of the calibration standards.
- Use a weighted linear regression to fit the calibration curve.
- Determine the concentration of Protionamide in the QC and unknown samples by interpolating their peak area ratios from the calibration curve.



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A typical workflow for sample preparation and analysis using **Protionamide-d7** as an internal standard.

## Conclusion

**Protionamide-d7** is a valuable tool for researchers in the field of tuberculosis and drug metabolism. Its commercial availability and well-established application as an internal standard in LC-MS/MS assays facilitate accurate and precise quantification of Protionamide in complex biological matrices. The information provided in this guide serves as a foundational resource for the procurement and application of **Protionamide-d7** in a research setting.

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## References

- 1. researchgate.net [researchgate.net]
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